Technical Guide: Physicochemical Characterization of 1-(4-n-Butoxy-3-methylphenyl)ethanol

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Compound of Interest

Compound Name:	*1-(4-n-Butoxy-3-methylphenyl)ethanol*
Cat. No.:	*B7847489*

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An In-depth Guide to the Determination of Melting and Boiling Points for Pharmaceutical and Research Applications

Abstract

The accurate determination of fundamental physicochemical properties, such as melting and boiling points, is a cornerstone of chemical and pharmaceutical development. These parameters are critical for confirming the identity and purity of a substance, as well as for informing process development, formulation, and regulatory submissions.[1][2][3] This technical guide addresses the specific case of **1-(4-n-Butoxy-3-methylphenyl)ethanol**, a substituted aromatic alcohol for which these data points are not readily available in public literature. In the absence of established values, this document provides a comprehensive framework for the precise experimental determination of its melting and boiling points, grounded in authoritative, internationally recognized protocols. It is intended for researchers, scientists, and drug development professionals who require robust and reproducible methods for the characterization of novel chemical entities.

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Introduction: The Critical Role of Phase Transition Data

1-(4-n-Butoxy-3-methylphenyl)ethanol (Molecular Formula: $C_{13}H_{20}O_2$, Molecular Weight: 208.30 g/mol) is a compound of interest within research and development. The precise temperatures at which it transitions from solid to liquid (melting point) and from liquid to gas (boiling point) are not merely data points; they are intrinsic properties that dictate its behavior in various physical and biological systems.

In the context of drug development, these properties are paramount:

- Purity Assessment: A sharp, well-defined melting point is a primary indicator of a pure crystalline compound. Impurities typically cause a depression in the melting point and a broadening of the melting range.[1][4][5]
- Formulation and Stability: Knowledge of the melting point is essential for developing stable dosage forms, particularly for processes involving thermal stress like melt-extrusion or spray drying.
- Process Chemistry: The boiling point is critical for designing purification protocols such as distillation, for solvent selection, and for ensuring safety during synthesis and scale-up.
- Regulatory Compliance: Regulatory bodies like the FDA and international organizations such as the OECD require accurate physicochemical data as part of a substance's characterization profile.[6][7][8]

Given the lack of published experimental data for **1-(4-n-Butoxy-3-methylphenyl)ethanol**, this guide will focus on the principles and detailed methodologies for determining these properties with high fidelity.

Predicted vs. Experimental Data: The Imperative for Measurement

While computational models can predict physicochemical properties, these are estimations. For aromatic compounds, factors like molecular shape, symmetry, and the ability to pack into a crystal lattice significantly influence the melting point, often in ways that are difficult to predict

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with perfect accuracy.[9] Similarly, boiling points are governed by the strength of intermolecular forces (in this case, hydrogen bonding from the alcohol group and van der Waals forces from the aromatic ring and alkyl chains), which are also best confirmed experimentally.[9][10] Therefore, for definitive characterization, experimental determination is non-negotiable.

Table 1: Compound Identification

Property	Value	Source
IUPAC Name	**1-(4-n-Butoxy-3-methylphenyl)ethanol**	**-**
CAS Number	1225918-63-7	ChemScene
Molecular Formula	$C_{13}H_{20}O_2$	ChemScene
Molecular Weight	208.30 g/mol	ChemScene
Melting Point	Not available (Requires experimental determination)	-

| Boiling Point | Not available (Requires experimental determination) | - |

Authoritative Methodologies for Melting Point Determination

The determination of a melting point is the measurement of the temperature range over which a substance transitions from a solid to a liquid. For a pure substance, this range is typically narrow (0.5-1.0°C). The internationally accepted methods are detailed in guidelines from the OECD (Guideline 102) and the United States Pharmacopeia (USP General Chapter <741>).[6][11][12]

Method 1: Capillary Method (USP Class I / OECD Guideline 102)

This is the most common and fundamental technique for melting point determination.[5][13]

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Principle: A small, finely powdered sample is heated at a controlled rate in a capillary tube. The temperatures at which the substance begins to melt (onset) and is completely molten (clear point) are recorded as the melting range.

Experimental Protocol:

- Sample Preparation:
  - Ensure the sample of **1-(4-n-Butoxy-3-methylphenyl)ethanol** is completely dry. If necessary, dry over a suitable desiccant.
  - Gently pulverize the sample into a fine powder using a mortar and pestle. This ensures uniform heat transfer.[14][15]
  - Tap the open end of a glass capillary tube (0.8-1.2 mm internal diameter) into the powder.
  - Compact the powder into the bottom of the tube by tapping or dropping it through a long glass tube. The final packed height should be 3-4 mm.
- Apparatus:
  - Use a calibrated digital melting point apparatus with a heating block or oil bath. The apparatus should have a controlled heating ramp and a means of clear visual observation.
- Measurement:
  - Insert the capillary tube into the apparatus.
  - Set an initial rapid heating rate (e.g., 5-10°C/min) to approach the expected melting point.
  - Approximately 10°C below the expected melting point, reduce the heating rate to a slow, controlled ramp of 1-2°C per minute.[1][16] A slow rate is critical for accuracy.[1]
  - Record the temperature (T_1) at which the first drop of liquid appears.
  - Record the temperature (T_2) at which the last solid particle melts into a clear liquid.
- Reporting:

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- Report the melting range as T_1 - T_2.
- Perform the measurement in triplicate and report the average range.

Method 2: Differential Scanning Calorimetry (DSC) (OECD Guideline 102)

DSC is a powerful thermal analysis technique that provides highly accurate and objective melting point data.

Principle: DSC measures the difference in heat flow between the sample and an inert reference as they are subjected to a controlled temperature program.[17][18] When the sample melts, it absorbs energy (an endothermic process), which is detected as a change in heat flow.[19]

Experimental Protocol:

- Sample Preparation:
  - Accurately weigh 2-5 mg of **1-(4-n-Butoxy-3-methylphenyl)ethanol** into a clean aluminum DSC pan.[20]
  - Hermetically seal the pan using a sample press.
  - Prepare an identical empty pan to serve as the reference.
- Apparatus:
  - Use a calibrated Differential Scanning Calorimeter. Calibration should be performed with certified reference standards (e.g., indium).[17]
- Measurement:
  - Place the sample and reference pans into the DSC cell.
  - Heat the sample under an inert nitrogen atmosphere at a constant rate, typically 5-10°C/min.

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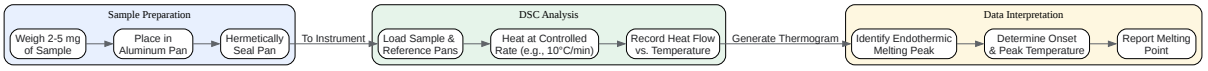
- Record the heat flow as a function of temperature. The melting process will appear as an endothermic peak on the thermogram.

- Data Analysis and Reporting:
  - Analyze the resulting curve. The onset temperature (the intersection of the baseline with the tangent of the melting peak) is typically reported as the melting point.
  - The peak temperature of the endotherm should also be noted.
  - The instrument's software will perform these calculations automatically.



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Caption: Workflow for Melting Point Determination using DSC.

Authoritative Methodologies for Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[21][22] It is crucial to record the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.[22] The OECD Guideline 103 provides several standard methods.[21][23]

Method 1: Ebulliometer Method (OECD Guideline 103)

This method is designed for highly accurate boiling point measurements.

Principle: An ebulliometer is an instrument that heats a liquid to create a stable equilibrium between the liquid and vapor phases.[24] A high-precision thermometer measures the temperature of this equilibrium, which corresponds to the boiling point at the ambient pressure.

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Experimental Protocol:

- Apparatus:
  - Use a glass ebulliometer (e.g., a Świętosławski ebulliometer) equipped with a heating mantle, a condenser, and a port for a calibrated digital thermometer or platinum resistance thermometer.[24]
- Procedure:
  - Introduce the sample of **1-(4-n-Butoxy-3-methylphenyl)ethanol** into the boiling flask of the ebulliometer along with boiling chips or a magnetic stirrer.
  - Start the condenser's cooling water flow.
  - Begin heating the sample gently. The apparatus is designed to continuously spray the boiling liquid over the thermometer bulb, ensuring a true equilibrium measurement.
  - Allow the system to stabilize, indicated by a constant temperature reading for several minutes.
- Reporting:
  - Record the stable temperature as the boiling point.
  - Simultaneously, record the ambient barometric pressure using a calibrated barometer.
  - If required, the boiling point can be corrected to standard pressure (101.325 kPa) using the Clausius-Clapeyron equation or established nomographs.

Method 2: Micro-Boiling Point (Thiele Tube) Method

This is a convenient method when only a small amount of sample is available.[25]

Principle: A small sample is heated in a tube containing an inverted capillary. Air trapped in the capillary expands upon heating and escapes. When the apparatus is cooled, the point at which the contracting vapor pressure inside the capillary equals the atmospheric pressure, causing the liquid to be drawn back into the capillary, is the boiling point.[25]

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Experimental Protocol:

- Sample Preparation:
  - Add 0.5-1 mL of **1-(4-n-Butoxy-3-methylphenyl)ethanol** to a small-diameter test tube (fusion tube).
  - Place a melting point capillary tube, sealed at one end, into the fusion tube with the open end down.
- Apparatus:
  - Attach the fusion tube to a calibrated thermometer using a rubber band or wire. The bottom of the fusion tube should be level with the thermometer bulb.
  - Suspend the assembly in a Thiele tube containing a high-boiling mineral or silicone oil.
- Measurement:
  - Gently heat the side arm of the Thiele tube with a microburner or heating mantle.[25]
  - As the temperature rises, a slow stream of bubbles will emerge from the inverted capillary.
  - Continue heating until a rapid, continuous stream of bubbles is observed.
  - Remove the heat and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[25]
- Reporting:
  - Record the temperature and the ambient barometric pressure.

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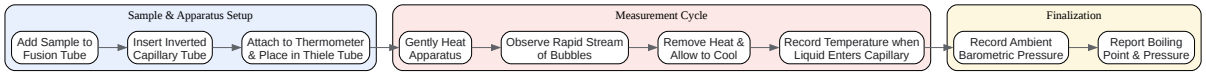

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Caption: Workflow for Micro-Boiling Point Determination.

Conclusion and Best Practices

The determination of the melting and boiling points of **1-(4-n-Butoxy-3-methylphenyl)ethanol** requires meticulous adherence to established, authoritative protocols. For the highest accuracy and regulatory acceptance, Differential Scanning Calorimetry (DSC) is recommended for the melting point, while the ebulliometer method is preferred for the boiling point. The capillary and micro-boiling point methods serve as reliable alternatives, particularly in resource- or sample-limited settings.

Key considerations for data integrity include:

- Instrument Calibration: All thermometers and thermal analysis equipment must be regularly calibrated against certified standards.[1][4]
- Sample Purity: The measured values are only valid for the purity level of the sample tested. Any impurities can significantly alter the results.[1][13][21]
- Heating Rate: A slow and controlled heating rate in the vicinity of the phase transition is the most critical parameter for an accurate measurement.[1][14]
- Pressure Recording: For boiling point determination, the ambient pressure must always be recorded.

By following the methodologies outlined in this guide, researchers can confidently generate the precise, reliable physicochemical data necessary to advance their scientific and developmental objectives.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 1-(4-n-Butoxy-3-methylphenyl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7847489/docs#technical-guide-physicochemical-characterization-of-1-4-n-butoxy-3-methylphenyl-ethanol]

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